

An In-depth Technical Guide to 2-Methyl-4-phenoxyaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-4-phenoxyaniline

Cat. No.: B173268

[Get Quote](#)

This guide provides a detailed overview of the molecular structure, weight, and other key chemical properties of **2-Methyl-4-phenoxyaniline**, tailored for researchers, scientists, and professionals in drug development.

Chemical Properties and Identification

2-Methyl-4-phenoxyaniline is an aromatic organic compound containing three functional groups: an amino group (-NH₂), a methyl group (-CH₃), and a phenoxy group (-O-C₆H₅) attached to a benzene ring. Its chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C13H13NO	[1][2]
Molecular Weight	199.25 g/mol	[1]
Monoisotopic Mass	199.09972 Da	[2]
CAS Number	13024-16-3	[1][3][4]
SMILES	<chem>CC1=C(C=CC(=C1)OC2=CC=CC=C2)N</chem>	[2]
InChI	InChI=1S/C13H13NO/c1-10-9-12(7-8-13(10)14)15-11-5-3-2-4-6-11/h2-9H,14H2,1H3	[2]
InChIKey	LOXZCYZBCSAIIF-UHFFFAOYSA-N	[2]

Molecular Structure

The molecular structure of **2-Methyl-4-phenoxyaniline** consists of a central aniline ring substituted with a methyl group at the second position and a phenoxy group at the fourth position.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. matrixscientific.com [matrixscientific.com]
- 2. PubChemLite - 2-methyl-4-phenoxyaniline (C13H13NO) [pubchemlite.lcsb.uni.lu]
- 3. 4-Phenoxyaniline | CAS#:139-59-3 | Chemsrce [chemsrc.com]
- 4. ivychem.com [ivychem.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methyl-4-phenoxyaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b173268#2-methyl-4-phenoxyaniline-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com